

In-Depth Technical Guide on the Safety and Handling of NH2-PEG3-Amine

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Compound of Interest

Compound Name: NH2-PEG3

Cat. No.: B1665359

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data, handling information, and relevant experimental protocols for **NH2-PEG3**-amine (CAS: 929-75-9; also known as 1,11-diamino-3,6,9-trioxaundecane). This bifunctional, hydrophilic linker is increasingly utilized in bioconjugation, drug delivery systems, and notably as a component in Proteolysis-Targeting Chimeras (PROTACs). Given its application in therapeutic development, a thorough understanding of its safety profile is paramount.

Physicochemical and Safety Data

While specific quantitative toxicological data such as LD50 for **NH2-PEG3**-amine is not readily available in the public domain, safety data sheets (SDS) for the compound and related short-chain PEG-amines provide critical hazard information. The following tables summarize the key safety and physical properties.

Table 1: Physicochemical Properties of **NH2-PEG3**-Amine

Property	Value
Chemical Name	1,11-diamino-3,6,9-trioxaundecane
Synonyms	Amino-PEG3-amine, 3,6,9-Trioxaundecamethylenediamine
CAS Number	929-75-9
Molecular Formula	C ₈ H ₂₀ N ₂ O ₃
Molecular Weight	192.26 g/mol
Appearance	Colorless to light yellow liquid
Solubility	Soluble in water, DMSO, and DMF
Storage	Store at -20°C for long-term storage, protected from light and moisture. [1] [2]

Table 2: Hazard Identification for **NH2-PEG3**-Amine (CAS: 929-75-9)

Hazard Classification	GHS Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Source: Safety Data Sheet for Amino-PEG3-C2-Amine (CAS 929-75-9).

Safe Handling and Personal Protective Equipment (PPE)

Given the hazardous nature of **NH2-PEG3**-amine, stringent adherence to safety protocols is essential to minimize exposure and ensure a safe laboratory environment.

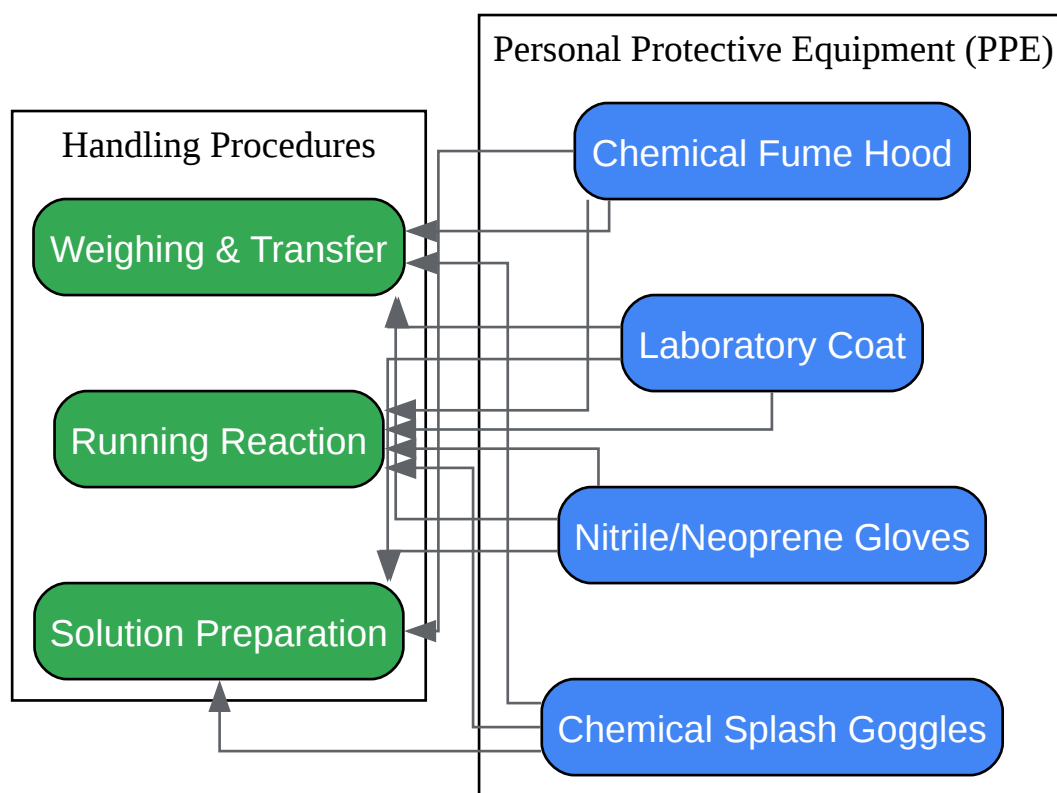
Engineering Controls

All handling of **NH₂-PEG3**-amine, especially when transferring or preparing solutions, should be conducted within a certified chemical fume hood to prevent the inhalation of any potential vapors or aerosols.^[3]^[4] Ensure that an eyewash station and safety shower are readily accessible.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **NH₂-PEG3**-amine:

- **Eye and Face Protection:** Chemical splash goggles are required at all times. For procedures with a higher risk of splashing, a face shield should be worn in addition to goggles.^[5]^[6]
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or neoprene, are recommended. It is crucial to inspect gloves for any signs of degradation before use.^[4]^[7]
- **Body Protection:** A long-sleeved laboratory coat, fully buttoned, is required. For larger quantities or tasks with a significant risk of splashing, a chemical-resistant apron over the lab coat is advised.^[4]
- **Respiratory Protection:** All handling should be performed in a chemical fume hood to avoid the need for respiratory protection. If a fume hood is not available, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.^[5]



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*PPE requirements for handling **NH₂-PEG₃-amine**.*

First Aid and Emergency Procedures

In the event of exposure to **NH₂-PEG₃-amine**, the following first aid measures should be taken immediately:

- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.^[8]
- Skin Contact: Promptly wash the contaminated skin with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, seek medical attention.^{[8][9]}
- Inhalation: Move the exposed person to fresh air at once. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.^{[8][9]}

- Ingestion: Do NOT induce vomiting. Wash out the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[9\]](#)

In case of a spill, ensure the area is well-ventilated. Absorb the spill with an inert material such as vermiculite or sand and collect it into a designated, sealed hazardous waste container for disposal.[\[9\]](#)[\[10\]](#)

Experimental Protocols

Cytotoxicity Assessment using MTT Assay

To evaluate the potential cytotoxicity of **NH2-PEG3**-amine, a colorimetric assay such as the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay can be employed. This assay measures the metabolic activity of cells, which is an indicator of cell viability.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

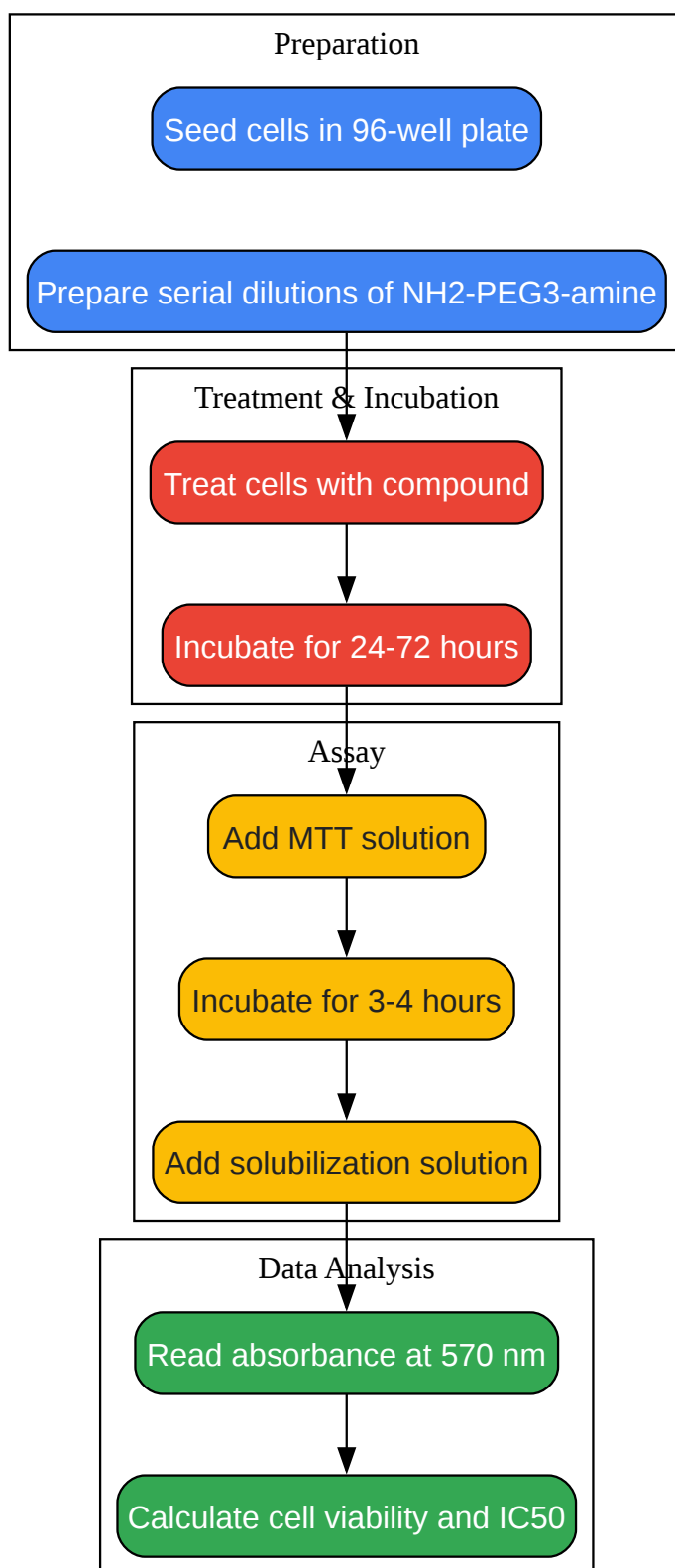
Materials:

- **NH2-PEG3**-amine
- Cell line of interest (e.g., HeLa, HepG2)
- Complete cell culture medium
- Phosphate-Buffered Saline (PBS)
- MTT solution (5 mg/mL in PBS)[\[12\]](#)[\[15\]](#)
- Solubilization solution (e.g., DMSO or a solution of SDS in HCl)[\[11\]](#)
- 96-well cell culture plates
- Microplate reader

Protocol:

- Cell Seeding: Seed cells into a 96-well plate at a density of 5,000-10,000 cells per well in 100 μ L of complete culture medium. Incubate for 24 hours to allow for cell attachment.[\[11\]](#)

- **Compound Treatment:** Prepare serial dilutions of **NH2-PEG3**-amine in complete culture medium. Remove the medium from the wells and add 100 μ L of the different concentrations of the compound. Include a vehicle control (medium without the compound).
- **Incubation:** Incubate the plate for 24, 48, or 72 hours at 37°C in a CO₂ incubator.
- **MTT Addition:** Add 10 μ L of the 5 mg/mL MTT solution to each well and incubate for 3-4 hours at 37°C.[\[11\]](#)[\[12\]](#)
- **Formazan Solubilization:** Carefully remove the medium containing MTT. Add 100 μ L of the solubilization solution (e.g., DMSO) to each well to dissolve the formazan crystals.[\[11\]](#)
- **Absorbance Reading:** Gently shake the plate to ensure complete dissolution of the formazan. Read the absorbance at 570 nm using a microplate reader.[\[11\]](#)
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control. Plot the cell viability against the compound concentration to determine the IC₅₀ value (the concentration at which 50% of cell viability is inhibited).



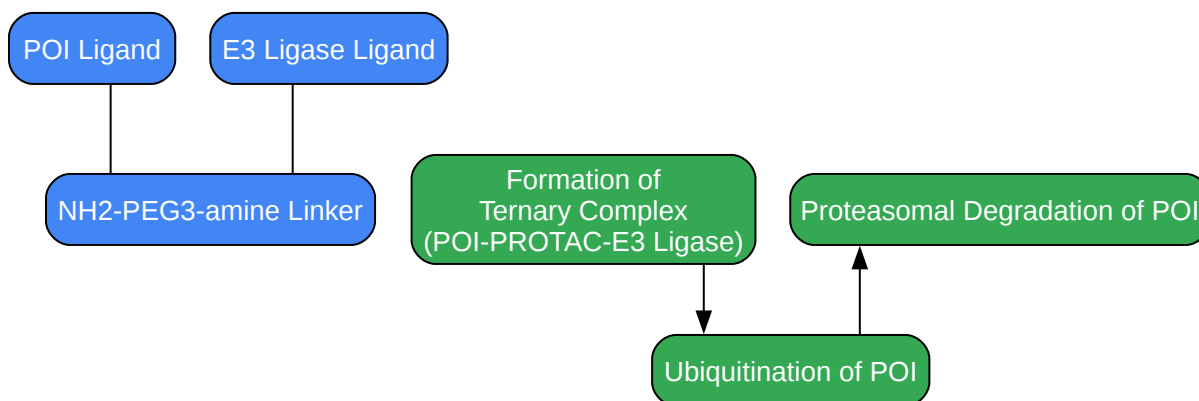
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Workflow for a typical MTT cytotoxicity assay.

Role in PROTACs and Potential for Off-Target Effects

NH2-PEG3-amine is frequently used as a linker in the design of PROTACs, which are heterobifunctional molecules that induce the degradation of a target protein of interest (POI). The PROTAC molecule consists of a ligand for the POI and a ligand for an E3 ubiquitin ligase, connected by a linker.[16] The linker's length, flexibility, and chemical composition are critical for the formation of a stable ternary complex between the POI and the E3 ligase, which is necessary for ubiquitination and subsequent proteasomal degradation of the POI.[17][18]

While the primary role of the **NH2-PEG3-amine** linker is to bridge the two ligands, it is important to consider its potential to contribute to off-target effects. Off-target effects of PROTACs can arise from the non-specific binding of either the POI ligand or the E3 ligase ligand to other proteins.[19] The linker itself, although generally considered biologically inert, could influence the overall conformation and physicochemical properties of the PROTAC, potentially leading to unintended interactions.[17] For instance, nearly all profiled PROTACs with different linker chemistries have exhibited some level of off-target degradation of zinc-finger proteins.[20]



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Conceptual diagram of PROTAC mechanism of action.

Disposal

All waste materials contaminated with **NH2-PEG3**-amine, including unused product, contaminated PPE, and spill cleanup materials, should be collected in a designated and clearly labeled hazardous waste container.[3][21] Disposal must be carried out in accordance with all local, regional, national, and international regulations.[21] Do not dispose of this chemical into the sanitary sewer system.[22]

This guide is intended to provide comprehensive safety and handling information for **NH2-PEG3**-amine. It is essential for all personnel to be thoroughly trained on these procedures before working with this compound. Always refer to the specific Safety Data Sheet provided by the manufacturer and your institution's safety protocols.

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